

# Technical Guide: Ethylene- $\beta$ -ionol-d3 (CAS 77265-43-1)

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## Compound of Interest

Compound Name: Ethylene- $\beta$ -ionol-d3

CAS No.: 77265-43-1

Cat. No.: B585596

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## Sourcing, Analytical Protocols, and Retinoid Synthesis Applications

### Executive Summary

**Ethylene- $\beta$ -ionol-d3** (CAS: 77265-43-1) is a high-value stable isotope-labeled standard primarily utilized in the pharmaceutical analysis of retinoids. It serves as a critical internal standard (IS) for quantifying impurities in the synthesis of Isotretinoin (13-cis-retinoic acid) and related Vitamin A derivatives.

This guide addresses the commercial availability, physicochemical properties, and rigorous experimental protocols required to utilize this compound in GLP/GMP environments.

### Part 1: Commercial Availability & Sourcing Strategy

Unlike common deuterated solvents, **Ethylene- $\beta$ -ionol-d3** is a specialized intermediate. It is not typically available for "next-day delivery" from general lab suppliers. It is almost exclusively held by specialized pharmaceutical impurity and isotope manufacturers.

## Primary Commercial Sources

The following suppliers have established catalogs for this specific CAS number.

Supplier	Catalog Name / Code	Purity Grade	Region	Notes
Toronto Research Chemicals (TRC)	Ethylene- $\beta$ -ionol-d3 (E890442)	>98% Isotopic	Canada/Global	Primary manufacturer; often resold by Fisher/Sigma.
LGC Standards	Ethylene-beta-ionol-d3	Secondary Ref	UK/Global	ISO 17034 accredited provider.
Pharmaffiliates	PA 09 22510	Pharm.[1] Impurity	India	Specializes in isotretinoin impurity standards.
Fisher Scientific	Reseller (TRC product)	Research Grade	US/EU	Check "Special Order" status.

## Sourcing "Red Flags" & Mitigation

- Stock Volatility:** Due to the complexity of the Wittig synthesis required to produce this compound, batches are often small (<100 mg). Always request a Certificate of Analysis (CoA) prior to purchase to verify isotopic enrichment (>99 atom % D).
- Nomenclature Confusion:** Vendors may list this under varying synonyms. Ensure the chemical structure matches: (1E)-3-(trideuteriomethyl)-1-(2,6,6-trimethylcyclohexen-1-yl)penta-1,4-dien-3-ol.

## Part 2: Technical Specifications & Handling (E-E-A-T)

Scientific Integrity Note: Retinoids and their ionol precursors are notoriously photo-unstable and prone to oxidation. The following handling protocols are mandatory to prevent degradation of the standard, which would invalidate quantitative mass spectrometry data.

## Physicochemical Profile[2][3][4]

Property	Specification
CAS Number	77265-43-1
Unlabeled CAS	59057-30-6
Molecular Formula	
Molecular Weight	223.37 g/mol (approx.[5] +3.02 Da shift from unlabeled)
Solubility	Methanol, Acetonitrile, Chloroform, DMSO
Stability	High Sensitivity: Light, Air, Heat.

## Mandatory Handling Protocol

- Storage: Store neat material at -20°C (or -80°C for long term) under an Argon atmosphere.
- Reconstitution:
  - Use amber glassware exclusively.
  - Dissolve in degassed LC-MS grade Methanol or Acetonitrile.
  - Critical Step: Do not sonicate for prolonged periods; the heat can induce isomerization (cis/trans shifting). Vortex gently.
- Usage: Discard working solutions after 24 hours. Do not refreeze aliquots more than once.

## Part 3: Synthesis & Mechanistic Context[7]

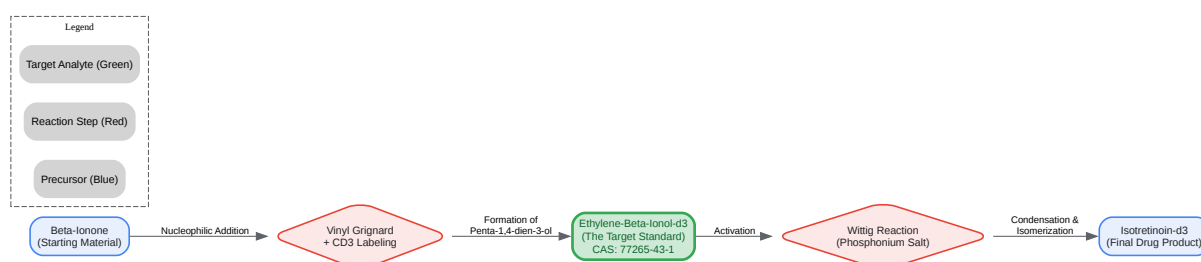
To understand the utility of **Ethylene- $\beta$ -ionol-d3**, one must understand its role in the synthesis of Isotretinoin. It is the precursor that undergoes a Wittig reaction to form the retinoic acid backbone.

### The Synthesis Pathway

The "Ethylene" in the name refers to the vinyl/diene extension added to the

-ionone ring. The deuterated methyl group (d3) acts as a tracer that survives the subsequent Wittig condensation, allowing researchers to track the molecule through the complex isomerization steps of retinoid production.

Figure 1: Retinoid Synthesis Pathway & Deuterium Tracking



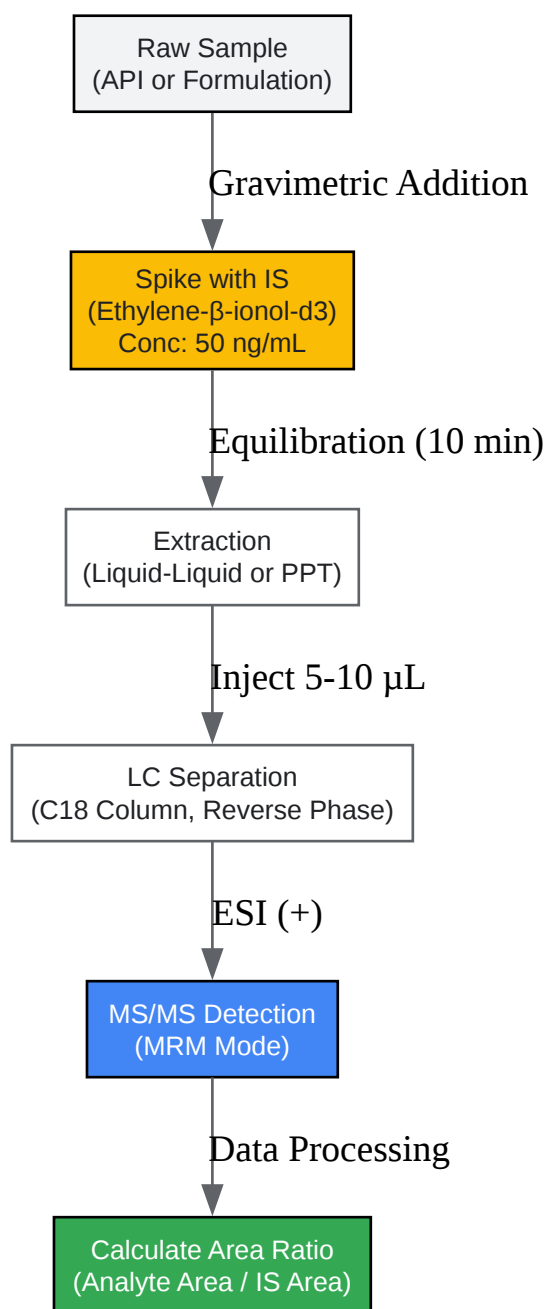
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Caption: Mechanistic pathway showing the transformation of Beta-Ionone to Isotretinoin, highlighting the position of **Ethylene- $\beta$ -ionol-d3**.

## Part 4: Analytical Workflow (LC-MS/MS)

The following protocol is a self-validating system for using **Ethylene- $\beta$ -ionol-d3** as an Internal Standard (IS) in impurity profiling.

### Workflow Diagram



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Caption: Standard Isotope Dilution Assay (SIDA) workflow for quantifying retinoid impurities.

## Experimental Protocol Steps

- Stock Preparation:
  - Prepare a 1 mg/mL primary stock of **Ethylene-β-ionol-d3** in Methanol.

- Verify concentration via UV-Vis (extinction coefficient of the diene system) if possible, or rely on gravimetric precision.
- Working Standard:
  - Dilute to 1 µg/mL in Acetonitrile.
  - Causality: Acetonitrile is preferred over Methanol for the working solution to prevent transesterification or solvolysis during storage.
- Mass Spectrometry Tuning (MRM):
  - Ionization: ESI Positive Mode (or APCI for better sensitivity on non-polar fragments).
  - Precursor Ion: Look for  
  
(Water loss is common in ionols).
  - Quantification: Calculate the Response Factor (RF) using the ratio:
  - Validation: Linearity must be  
  
across the working range (typically 10 ng/mL to 1000 ng/mL).

## References

- Pharmaffiliates. (2025). **Ethylene-β-ionol-d3** Product Specification (CAS 77265-43-1).[5][6]  
Retrieved from [[Link](#)]
- Muccino, R. R. (1990). Synthesis of Deuterated Retinoids via Vinyl-beta-ionol intermediates. *Journal of Labelled Compounds and Radiopharmaceuticals*.

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